

Technical Monograph: N-(4-methylphenyl)cyclohexanecarboxamide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	N-(4-methylphenyl)cyclohexanecarboxamide
CAS No.:	6876-59-1
Cat. No.:	B5743609

[Get Quote](#)

Executive Summary

N-(4-methylphenyl)cyclohexanecarboxamide (CAS: 6876-59-1) is a lipophilic carboxamide derivative characterized by a cyclohexane ring linked via an amide bond to a para-tolyl moiety. [1] Structurally, it represents a "reversed" amide analog of N-cyclohexyl-4-methylbenzamide and shares significant pharmacophore overlap with established TRP channel modulators (e.g., WS-3 cooling agents) and anticonvulsant scaffolds.

This technical guide provides a definitive reference for the synthesis, physicochemical characterization, and potential biological utility of this compound. It is designed for medicinal chemists and process scientists requiring a robust, scalable protocol for generating this scaffold for Structure-Activity Relationship (SAR) libraries or as a stable intermediate in the synthesis of complex spiro-heterocycles.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

The compound exhibits high lipophilicity due to the combination of the aliphatic cyclohexane ring and the aromatic tolyl group, suggesting excellent membrane permeability but limited aqueous solubility.

Table 1: Chemical Specifications

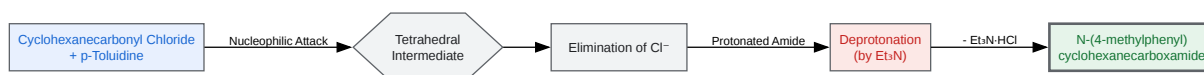
Property	Data
IUPAC Name	N-(4-methylphenyl)cyclohexanecarboxamide
Common Synonyms	N-(p-Tolyl)cyclohexanecarboxamide; Cyclohexanecarboxy-p-toluidide
CAS Registry Number	6876-59-1
Molecular Formula	C ₁₄ H ₁₉ NO
Molecular Weight	217.31 g/mol
SMILES	<chem>CC1=CC=C(C=C1)NC(=O)C2CCCCC2</chem>
InChIKey	CAKLGRXELZTXPH-UHFFFAOYSA-N
Physical State	White to off-white crystalline solid
Predicted LogP	~3.58 (High Lipophilicity)
H-Bond Donors/Acceptors	1 Donor / 1 Acceptor

Synthetic Pathway & Optimization

The most robust route for synthesizing **N-(4-methylphenyl)cyclohexanecarboxamide** is the Schotten-Baumann reaction or anhydrous Nucleophilic Acyl Substitution using an acid chloride. This method is preferred over direct coupling (using DCC/EDC) due to higher atom economy, simpler purification, and the avoidance of urea byproducts.

Reaction Mechanism

The reaction proceeds via a nucleophilic attack of the p-toluidine amine nitrogen on the electrophilic carbonyl carbon of cyclohexanecarbonyl chloride. This forms a tetrahedral intermediate, which collapses to eliminate the chloride ion. A base (Triethylamine) is required to scavenge the generated HCl, driving the equilibrium forward and preventing protonation of the unreacted amine.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of the acyl chloride-mediated amide coupling.[2]

Experimental Protocol

Scale: 10 mmol Yield Target: >85%

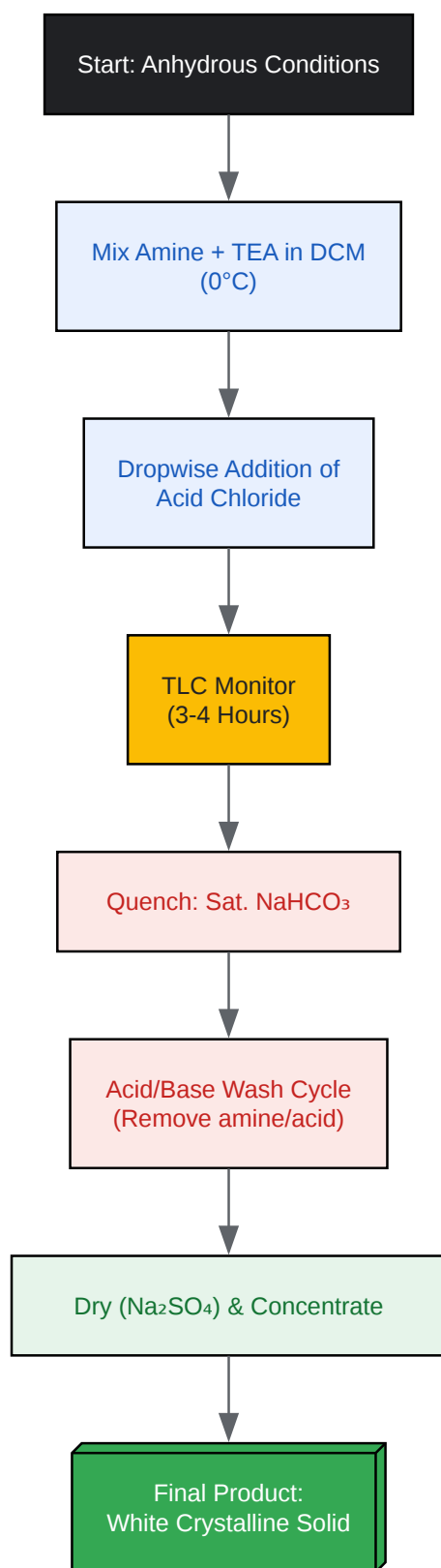
Reagents:

- Cyclohexanecarbonyl chloride (1.05 eq, 1.54 g) [CAS: 2719-27-9]
- p-Toluidine (1.0 eq, 1.07 g) [CAS: 106-49-0]
- Triethylamine (TEA) (1.2 eq, 1.67 mL) [Base]
- Dichloromethane (DCM) (30 mL) [Solvent, anhydrous]

Step-by-Step Methodology:

- Preparation: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet. Cool to room temperature under N₂ flow.
- Solubilization: Add p-toluidine (1.07 g) and DCM (20 mL) to the flask. Stir until fully dissolved. Add Triethylamine (1.67 mL).
- Cooling: Submerge the flask in an ice-water bath (0°C).

- Addition: Dissolve cyclohexanecarbonyl chloride (1.54 g) in DCM (10 mL) in a separate vial. Add this solution dropwise to the reaction mixture over 15 minutes. Reasoning: Dropwise addition controls the exotherm and prevents di-acylation side reactions.
- Reaction: Allow the mixture to warm to room temperature naturally and stir for 3–4 hours.
 - Validation point: Monitor by TLC (30% EtOAc in Hexanes). The starting amine spot (lower R_f , stains with ninhydrin) should disappear.
- Workup:
 - Quench with saturated NaHCO_3 (20 mL) to neutralize residual acid.
 - Separate phases. Extract aqueous layer with DCM (2 x 15 mL).
 - Wash combined organics with 1M HCl (20 mL) to remove unreacted amine/TEA.
 - Wash with Brine (20 mL), dry over anhydrous Na_2SO_4 , and filter.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) to yield a crude white solid.
- Purification: Recrystallize from hot Ethanol/Water (9:1) if necessary.



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for the synthesis and purification of **N-(4-methylphenyl)cyclohexanecarboxamide**.

Analytical Characterization

To validate the synthesis, the following spectral signatures must be confirmed.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.35 (d, $J=8.0$ Hz, 2H): Aromatic protons ortho to the amide.
 - δ 7.10 (d, $J=8.0$ Hz, 2H): Aromatic protons ortho to the methyl group.
 - δ 7.20 (br s, 1H): Amide N-H (Exchangeable with D_2O).
 - δ 2.30 (s, 3H): Aryl-Methyl group.
 - δ 2.15 (tt, 1H): Cyclohexane methine ($\text{CH}-\text{C}=\text{O}$).
 - δ 1.90–1.20 (m, 10H): Cyclohexane methylene envelope.
- IR Spectroscopy (ATR):
 - 3280–3300 cm^{-1} : N-H stretch (medium, sharp).
 - 1650–1660 cm^{-1} : C=O stretch (Amide I, strong).
 - 1540–1550 cm^{-1} : N-H bend (Amide II).

Biological & Pharmacological Context[8]

While **N-(4-methylphenyl)cyclohexanecarboxamide** is rarely the final API (Active Pharmaceutical Ingredient), its structural motifs position it as a critical scaffold in two major areas of drug discovery.

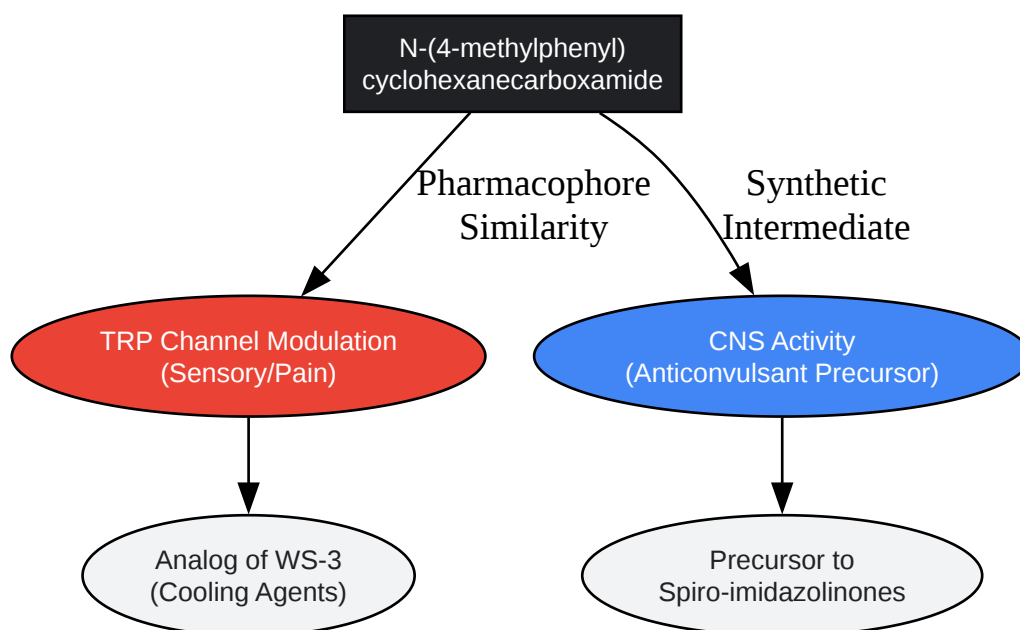
TRP Channel Modulation (Sensory Agents)

The compound possesses the Carboxamide-Cycloalkyl-Aryl pharmacophore found in TRP (Transient Receptor Potential) channel modulators.

- **Relation to Cooling Agents:** It is a structural analog of WS-3 (N-Ethyl-p-menthane-3-carboxamide). While WS-3 uses a menthane ring, the cyclohexane ring in this compound provides a simplified lipophilic core.
- **Mechanism:** These amides typically bind to transmembrane domains of TRPM8 (Cooling) or TRPV1 (Heat/Pain), modulating ion influx (Ca^{2+}). The p-tolyl group adds steric bulk that may shift selectivity compared to simple alkyl amides.

Anticonvulsant Scaffold

Literature indicates that 1-amino derivatives of this carboxamide are precursors to spiro-imidazolinone derivatives, which have shown significant anticonvulsant activity in Maximal Electroshock (MES) assays [1]. The cyclohexane ring serves as a lipophilic anchor, facilitating blood-brain barrier (BBB) penetration.



[Click to download full resolution via product page](#)

Figure 3: Potential biological applications and structural relationships.

References

- PubChem.Cyclohexanecarboxamide, N-(4-methylphenyl)- Compound Summary. National Library of Medicine. [\[Link\]](#)

- Biernat, M., et al. (2015). Synthesis and Anticonvulsant Activity of Substituted 1,3-Diazaspiro[4.5]decan-4-ones. Archiv der Pharmazie. (Cited for the use of the 1-amino derivative as an intermediate). [[Link](#)]
- Organic Syntheses. General procedures for Acid Chloride formation and Schotten-Baumann reactions. [[Link](#)]
- ChemSrc. **N-(4-methylphenyl)cyclohexanecarboxamide** Physicochemical Properties. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cyclohexanecarboxamide, N-(4-methylphenyl)- | C₁₄H₁₉NO | CID 95228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Technical Monograph: N-(4-methylphenyl)cyclohexanecarboxamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b5743609/docs#technical-monograph-n-4-methylphenyl-cyclohexanecarboxamide-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)